

# Commercial Suppliers of Bempedo-d4-acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Bempedoic acid-d4*

Cat. No.: *B15141541*

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This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of the commercial suppliers of **Bempedoic acid-d4**, a deuterated internal standard crucial for the accurate quantification of Bempedoic acid in preclinical and clinical research. This document outlines the available technical specifications from various suppliers, details the mechanism of action of Bempedoic acid, and provides insights into experimental applications.

## Introduction to Bempedoic Acid and its Deuterated Analog

Bempedoic acid is a first-in-class ATP-citrate lyase (ACL) inhibitor that lowers low-density lipoprotein cholesterol (LDL-C) levels.<sup>[1][2][3][4]</sup> It is a prodrug that is activated in the liver to its active form, bempedoyl-CoA, which then inhibits ACL, an enzyme upstream of HMG-CoA reductase in the cholesterol biosynthesis pathway.<sup>[2][4][5][6]</sup> Additionally, Bempedoic acid has been shown to activate AMP-activated protein kinase (AMPK), a key regulator of cellular energy metabolism.<sup>[5][7]</sup> **Bempedoic acid-d4** is a stable isotope-labeled version of Bempedoic acid, where four hydrogen atoms have been replaced with deuterium. This modification makes it an ideal internal standard for mass spectrometry-based bioanalytical methods, ensuring precise and accurate quantification of Bempedoic acid in various biological matrices.

## Commercial Suppliers and Technical Data

Several commercial suppliers offer **Bempedoic acid-d4** for research purposes. The following tables summarize the available quantitative data from a selection of these suppliers. Researchers are advised to request the most recent certificate of analysis from the supplier for lot-specific information.

Table 1: General Information on Commercial **Bempedoic acid-d4**

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
MedChemExpress	HY-12357S2	2408131-70-2	C <sub>19</sub> H <sub>32</sub> D <sub>4</sub> O <sub>5</sub>	348.51
Simson Pharma	B1220008	2408131-70-2	C <sub>19</sub> H <sub>32</sub> D <sub>4</sub> O <sub>5</sub>	348.51
Axios Research	AR-B06170	2408131-70-2	C <sub>19</sub> H <sub>32</sub> D <sub>4</sub> O <sub>5</sub>	348.52
Pharmaffiliates	PA STI 089992	2408131-70-2	C <sub>19</sub> H <sub>32</sub> D <sub>4</sub> O <sub>5</sub>	348.52

Table 2: Purity and Isotopic Enrichment of **Bempedoic acid-d4**

Supplier	Chemical Purity	Isotopic Enrichment	Analytical Method
MedChemExpress	≥98.0%	Not specified	NMR
Axios Research	≥98.0%	≥98.0%	HPLC, Mass Spectrometry

Note: Data is based on publicly available information and may vary. Please contact the supplier for the most current specifications.

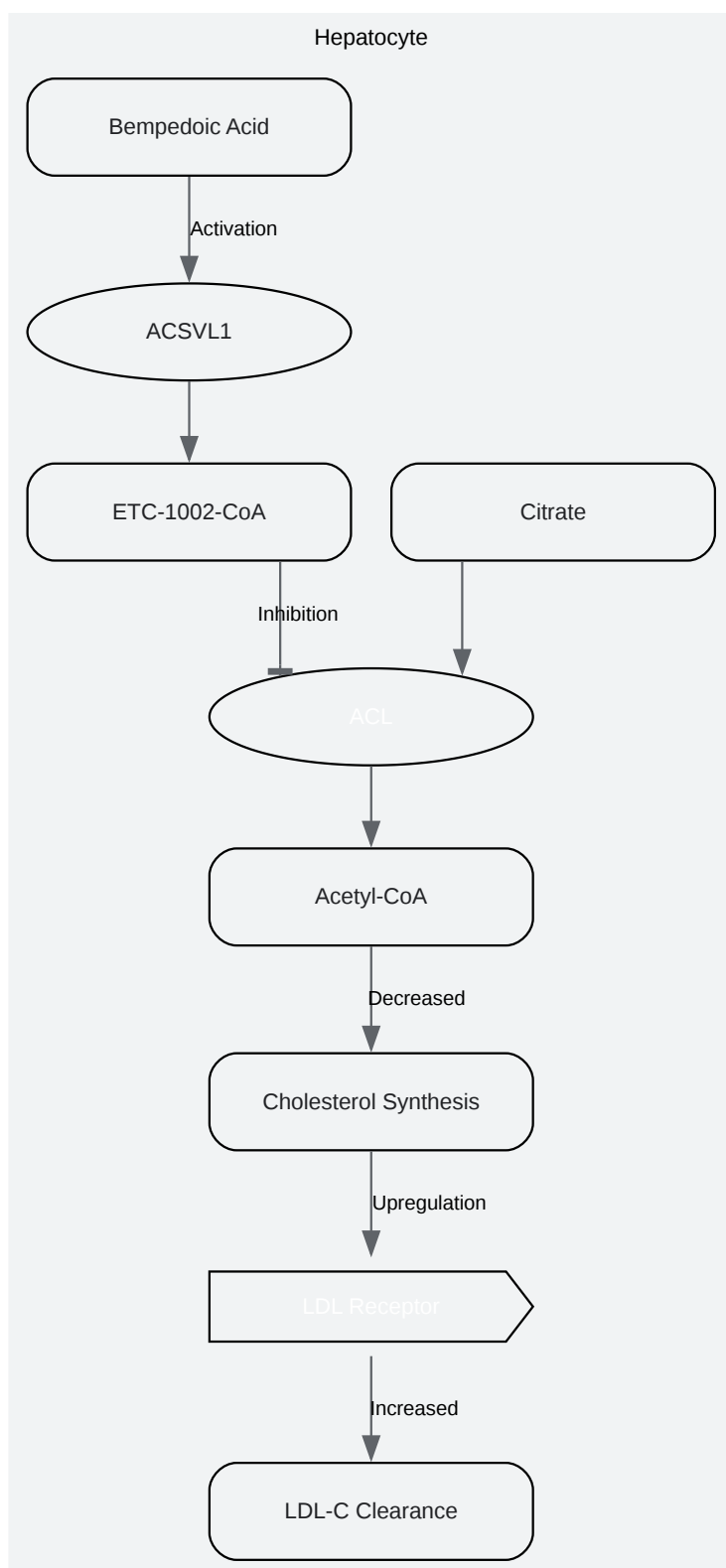
## Mechanism of Action: Signaling Pathways of Bempedoic Acid

Bempedoic acid exerts its lipid-lowering effects through a dual mechanism involving the inhibition of ATP-citrate lyase (ACL) and the activation of AMP-activated protein kinase

(AMPK).

## Inhibition of Cholesterol Synthesis via ACL

Bempedoic acid is a prodrug that is converted to its active CoA derivative, ETC-1002-CoA, primarily in the liver by the enzyme very long-chain acyl-CoA synthetase-1 (ACSVL1).<sup>[2][5]</sup> ETC-1002-CoA then directly inhibits ATP-citrate lyase, a key enzyme in the cholesterol biosynthesis pathway that is responsible for generating cytosolic acetyl-CoA from citrate.<sup>[2][5]</sup> <sup>[6]</sup> The reduction in cytosolic acetyl-CoA leads to decreased synthesis of cholesterol. This, in turn, upregulates the expression of LDL receptors on the surface of hepatocytes, resulting in increased clearance of LDL-C from the bloodstream.<sup>[2][8]</sup>

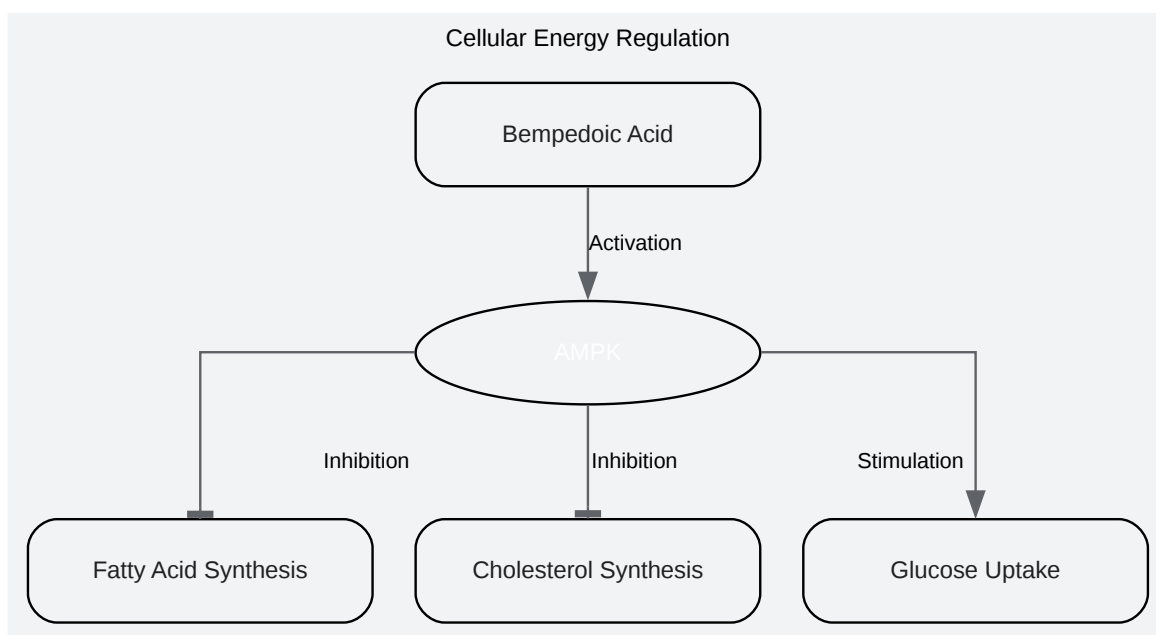


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**Figure 1.** Signaling pathway of Bempedoic acid via ACL inhibition.

## Activation of AMPK

In addition to ACL inhibition, Bempedoic acid has been shown to activate AMPK, a central regulator of energy homeostasis.[5] The activation of AMPK by Bempedoic acid is independent of changes in cellular AMP/ATP ratios.[7] Activated AMPK can phosphorylate and inactivate key enzymes involved in fatty acid and cholesterol synthesis, further contributing to the lipid-lowering effects of the drug.[5]



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**Figure 2.** Activation of AMPK by Bempedoic acid.

## Experimental Protocols: Use of Bempedoic acid-d4 in Bioanalysis

**Bempedoic acid-d4** is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Bempedoic acid in biological matrices such as plasma and urine.[9][10] The following provides a general workflow for such an analysis.

## Sample Preparation

- **Spiking:** A known amount of **Bempedoic acid-d4** (internal standard) is spiked into the biological sample (e.g., plasma, urine) and calibration standards.
- **Extraction:** The analyte and internal standard are extracted from the biological matrix. Common techniques include protein precipitation, liquid-liquid extraction, or solid-phase extraction (SPE).<sup>[9]</sup> A mixed-mode anion exchange SPE has been shown to be effective for extracting these dicarboxylic acids.<sup>[9]</sup> For urine samples, acidification and dilution with isopropanol prior to extraction can prevent adsorptive losses.<sup>[9][10]</sup>
- **Reconstitution:** The extracted sample is evaporated to dryness and reconstituted in a solvent compatible with the LC mobile phase.

## LC-MS/MS Analysis

- **Chromatographic Separation:** The reconstituted sample is injected into an HPLC or UPLC system. A C18 column is typically used to separate Bempedoic acid and **Bempedoic acid-d4** from other matrix components.<sup>[11][12][13]</sup> The mobile phase usually consists of a mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer.<sup>[11][12][13]</sup>
- **Mass Spectrometric Detection:** The eluent from the LC system is introduced into a tandem mass spectrometer. Detection is typically performed using electrospray ionization (ESI) in the negative ion mode.<sup>[9][10]</sup> Multiple reaction monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for both Bempedoic acid and **Bempedoic acid-d4**.

## Data Analysis

The concentration of Bempedoic acid in the unknown samples is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard (**Bempedoic acid-d4**) and comparing this ratio to a calibration curve generated from standards with known concentrations.



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**Figure 3.** Experimental workflow for bioanalysis using **Bempedoic acid-d4**.

## Conclusion

**Bempedoic acid-d4** is an essential tool for researchers working on the development and evaluation of Bempedoic acid. Its use as an internal standard in LC-MS/MS assays ensures the generation of reliable and accurate pharmacokinetic and pharmacodynamic data. This guide provides a starting point for researchers to source **Bempedoic acid-d4** and to understand its application in a research setting. For specific experimental conditions and detailed protocols, it is recommended to consult the scientific literature and the technical documentation provided by the suppliers.

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